

The Solubility of ST638 in DMSO: An In-depth Technical Guide

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Compound of Interest

Compound Name: ST638

Cat. No.: B035220

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This technical guide provides a comprehensive overview of the solubility of **ST638** in dimethyl sulfoxide (DMSO), a critical aspect for its application in biomedical research. **ST638** is a potent tyrosine kinase inhibitor known for its specific inhibition of the Signal Transducer and Activator of Transcription 3 (STAT3) signaling pathway.^[1] Abnormal activation of STAT3 is implicated in a variety of diseases, including cancer, making **ST638** a valuable tool for research and drug development.^[1] Proper dissolution and handling of **ST638** are paramount for obtaining accurate and reproducible experimental outcomes.

Core Data Presentation

The following tables summarize the key physicochemical properties of **ST638** and provide example calculations for preparing stock solutions in DMSO.

Table 1: Physicochemical Properties of **ST638**^[1]

Property	Value
CAS Number	107761-24-0
Molecular Formula	C ₁₉ H ₁₈ N ₂ O ₃ S
Molecular Weight	354.42 g/mol
Purity	≥98% (HPLC)
Appearance	Solid powder
Storage (Powder)	2-8°C

Table 2: Example Calculations for **ST638** Stock Solutions in DMSO[1]

Desired Stock Concentration	Volume of DMSO	Mass of ST638 Required
1 mM	1 mL	0.354 mg
5 mM	1 mL	1.77 mg
10 mM	1 mL	3.54 mg
20 mM	1 mL	7.08 mg

Experimental Protocols

The following protocol outlines the detailed methodology for the preparation, storage, and use of **ST638** stock solutions in DMSO for in vitro applications.[1]

Materials:

- **ST638** powder
- Anhydrous, sterile-filtered Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Analytical balance

- Vortex mixer
- Water bath or sonicator (optional)
- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

Procedure:

- Safety Precautions: All steps should be performed in a chemical fume hood or a well-ventilated area. Appropriate PPE must be worn.
- Calculation: Determine the required mass of **ST638** based on the desired stock solution concentration and volume. For example, to prepare 1 mL of a 10 mM stock solution, 3.54 mg of **ST638** powder is needed.[\[1\]](#)
- Weighing: Accurately weigh the calculated mass of **ST638** powder using an analytical balance and transfer it to a sterile microcentrifuge tube.
- Dissolution: Add the corresponding volume of anhydrous, sterile-filtered DMSO to the microcentrifuge tube containing the **ST638** powder.
- Mixing: Tightly cap the tube and vortex thoroughly for 1-2 minutes until the powder is completely dissolved.[\[1\]](#) Gentle warming in a 37°C water bath or brief sonication can be used to aid dissolution if necessary.[\[1\]](#)
- Visual Inspection: Visually inspect the solution against a light source to ensure there are no undissolved particulates.
- Aliquoting and Storage: For long-term storage, it is recommended to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C.[\[1\]](#) Each tube should be clearly labeled with the compound name, concentration, solvent, and date of preparation.

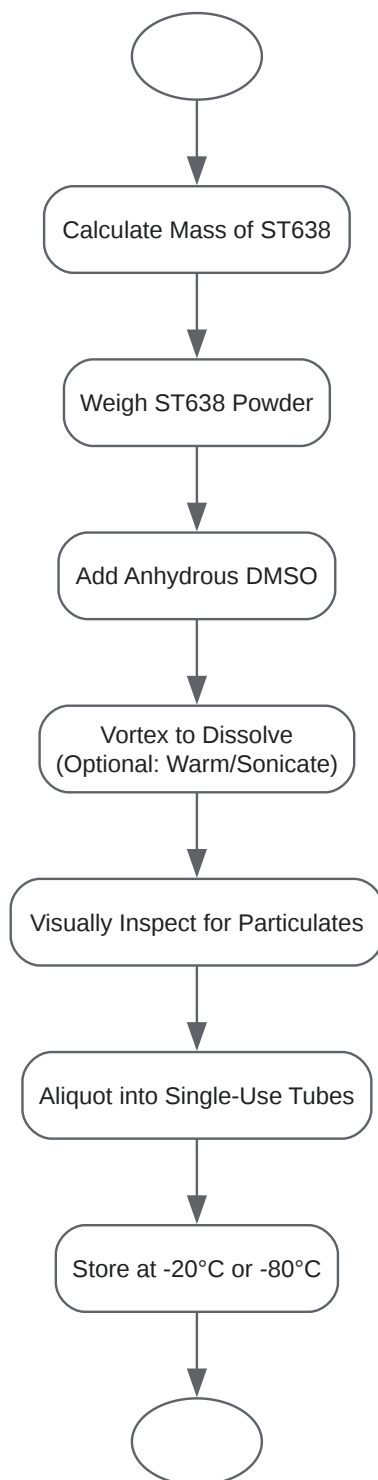
Preparation of Working Solutions:

- Thawing: Remove an aliquot of the **ST638** stock solution from the freezer and allow it to thaw at room temperature.
- Intermediate Dilution (Recommended): It is often beneficial to prepare an intermediate dilution of the stock solution in a sterile cell culture medium.
- Final Working Concentration: Add the appropriate volume of the stock or intermediate solution to the cell culture medium to achieve the desired final concentration for your experiment. For instance, to make a 10 μM final concentration from a 10 mM stock, you can add 1 μL of the stock solution to 1 mL of medium, resulting in a final DMSO concentration of 0.1%.^[1] It is crucial to maintain a low final concentration of DMSO in cell-based assays, ideally 0.1% or lower, to minimize solvent-induced cellular effects.^[1]

Mandatory Visualizations

The following diagrams illustrate the experimental workflow for preparing **ST638** stock solutions and the signaling pathway inhibited by **ST638**.

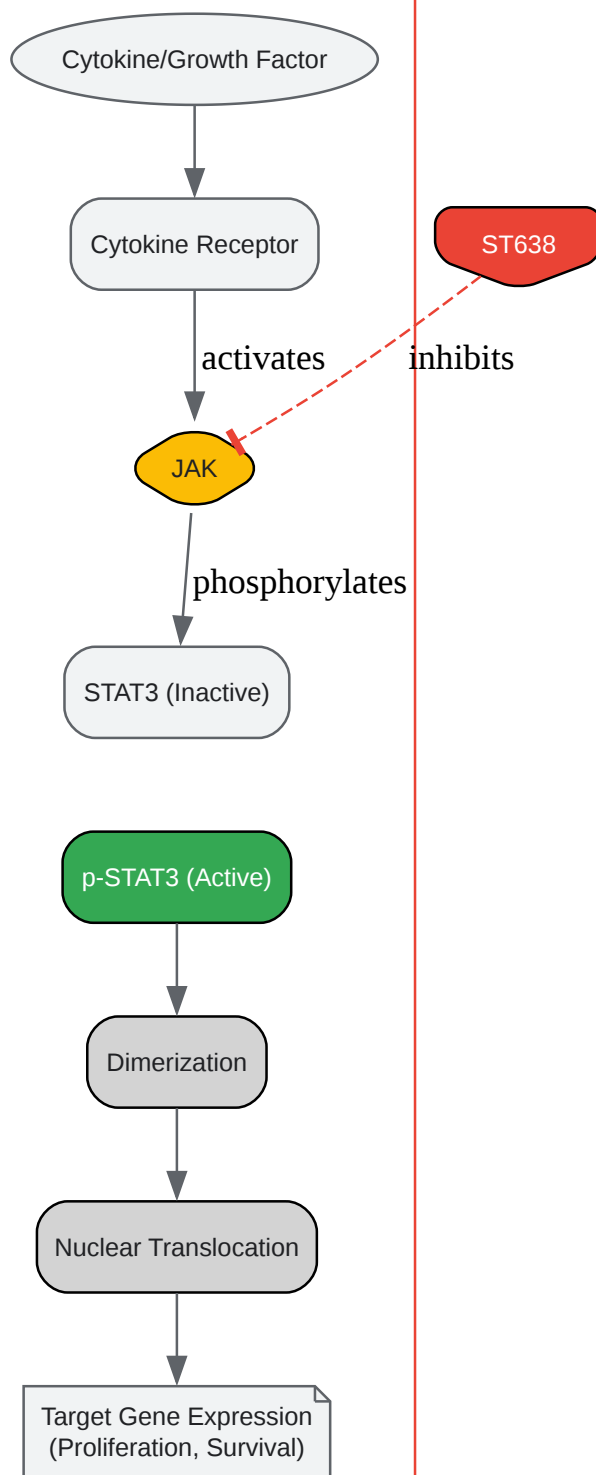
Experimental Workflow: ST638 Stock Solution Preparation



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Caption: Workflow for preparing **ST638** stock solution in DMSO.

ST638 Inhibition of the STAT3 Signaling Pathway

[Click to download full resolution via product page](#)Caption: **ST638** inhibits the STAT3 signaling pathway.

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References

- 1. benchchem.com [benchchem.com]
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